



Application of 1-Phenylhexane-d5 in the Environmental Analysis of Petroleum Hydrocarbons

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Compound of Interest		
Compound Name:	1-Phenylhexane-d5	
Cat. No.:	B581254	Get Quote

Application Note

Introduction

The quantitative analysis of organic pollutants in environmental samples is a critical task for monitoring and protecting our ecosystems. Total Petroleum Hydrocarbons (TPH) are a common group of contaminants found in water and soil, originating from sources such as oil spills and industrial discharge. Due to the complexity of environmental matrices and the potential for analyte loss during sample preparation, the use of an internal standard is essential for accurate quantification.

1-Phenylhexane-d5, a deuterated aromatic compound, serves as an excellent internal standard for the analysis of TPH and other aromatic and aliphatic hydrocarbons by Gas Chromatography-Mass Spectrometry (GC-MS). Its chemical properties are very similar to many hydrocarbon pollutants, ensuring that it behaves similarly during extraction and analysis, thus effectively correcting for variations in sample preparation and instrument response. The mass difference between **1-Phenylhexane-d5** and the target analytes allows for its distinct detection by the mass spectrometer, a principle known as isotope dilution. This application note details a robust method for the analysis of TPH in water samples using **1-Phenylhexane-d5** as an internal standard.

Materials and Methods



Sample Preparation: Water samples are prepared using solid-phase extraction (SPE) to concentrate the hydrocarbon analytes and remove interfering substances. The samples are spiked with a known amount of **1-Phenylhexane-d5** prior to extraction.

Instrumentation: Analysis is performed on a gas chromatograph coupled with a mass spectrometer (GC-MS). The GC is equipped with a capillary column suitable for hydrocarbon analysis.

Quantification: The concentration of TPH is determined by comparing the peak area of the target analytes to the peak area of the **1-Phenylhexane-d5** internal standard. A calibration curve is generated using standards of known TPH concentrations, each containing the same fixed amount of the internal standard.

Expected Performance

This method provides reliable and accurate quantification of TPH in water samples. The use of **1-Phenylhexane-d5** as an internal standard ensures high precision and accuracy by compensating for matrix effects and variations in the analytical process. Expected performance characteristics are summarized in the table below.

Parameter	Expected Value
Method Detection Limit (MDL)	0.5 - 2.0 μg/L
Limit of Quantification (LOQ)	1.5 - 6.0 μg/L
Recovery	85 - 115%
Precision (%RSD)	< 15%

Conclusion

The use of **1-Phenylhexane-d5** as an internal standard in the GC-MS analysis of TPH in water samples provides a highly accurate and reliable method for environmental monitoring. Its properties make it an ideal choice for correcting analytical variability, leading to high-quality data for environmental assessment and remediation efforts.



Experimental Protocol: GC-MS Analysis of TPH in Water using 1-Phenylhexane-d5

1. Scope

This protocol describes the procedure for the quantitative determination of Total Petroleum Hydrocarbons (TPH) in water samples using solid-phase extraction (SPE) and gas chromatography-mass spectrometry (GC-MS) with **1-Phenylhexane-d5** as an internal standard.

- 2. Materials and Reagents
- Solvents: Dichloromethane (DCM), n-Hexane (pesticide grade or equivalent)
- Standards: TPH standard mix, 1-Phenylhexane-d5 solution (100 μg/mL in DCM)
- Reagents: Anhydrous sodium sulfate, Hydrochloric acid (HCl)
- SPE Cartridges: C18 SPE cartridges (500 mg, 6 mL)
- Glassware: 1 L amber glass bottles, graduated cylinders, concentrator tubes, autosampler vials
- 3. Sample Collection and Preservation
- Collect water samples in 1 L amber glass bottles.
- Preserve samples by adding HCl to a pH < 2.
- Store samples at 4°C until extraction.
- 4. Sample Preparation (Solid-Phase Extraction)
- Internal Standard Spiking: To a 500 mL water sample, add a known amount of 1 Phenylhexane-d5 internal standard solution (e.g., 50 μL of a 10 μg/mL solution to achieve a final concentration of 1 μg/L).



- SPE Cartridge Conditioning: Condition a C18 SPE cartridge by passing 10 mL of DCM followed by 10 mL of methanol and then 10 mL of deionized water. Do not allow the cartridge to go dry.
- Sample Loading: Pass the 500 mL water sample through the conditioned SPE cartridge at a flow rate of approximately 10 mL/min.
- Cartridge Drying: After the entire sample has passed through, dry the cartridge by purging with nitrogen for 10 minutes.
- Elution: Elute the trapped analytes from the cartridge with 10 mL of DCM into a concentrator tube.
- Drying and Concentration: Pass the eluate through anhydrous sodium sulfate to remove any
 residual water. Concentrate the eluate to a final volume of 1 mL under a gentle stream of
 nitrogen.
- Transfer: Transfer the concentrated extract to a 2 mL autosampler vial for GC-MS analysis.
- 5. GC-MS Analysis
- Gas Chromatograph (GC) Conditions:
 - Injector: Splitless mode, 280°C
 - Column: DB-5ms (30 m x 0.25 mm, 0.25 μm film thickness) or equivalent
 - Carrier Gas: Helium at a constant flow of 1.2 mL/min
 - Oven Program: Initial temperature 40°C, hold for 2 min, ramp to 300°C at 10°C/min, hold for 10 min.
- Mass Spectrometer (MS) Conditions:
 - Ion Source: Electron Ionization (EI) at 70 eV
 - Source Temperature: 230°C



- Quadrupole Temperature: 150°C
- Scan Mode: Full scan (m/z 50-550) or Selected Ion Monitoring (SIM)
 - Target Ions for TPH: Monitor characteristic ions for different hydrocarbon ranges.
 - Target lons for **1-Phenylhexane-d5**: m/z 96, 167

6. Calibration

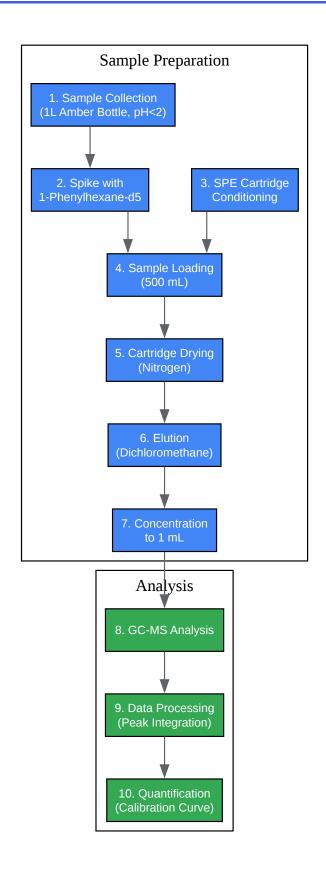
- Prepare a series of calibration standards containing known concentrations of the TPH standard mix.
- Spike each calibration standard with the same amount of 1-Phenylhexane-d5 internal standard as the samples.
- Analyze the calibration standards using the same GC-MS method.
- Generate a calibration curve by plotting the ratio of the peak area of the TPH to the peak area of 1-Phenylhexane-d5 against the concentration of TPH.

7. Data Analysis

- Identify and integrate the peaks corresponding to the TPH and 1-Phenylhexane-d5 in the sample chromatograms.
- Calculate the peak area ratio of TPH to 1-Phenylhexane-d5.
- Determine the concentration of TPH in the sample using the calibration curve.

Visualizations

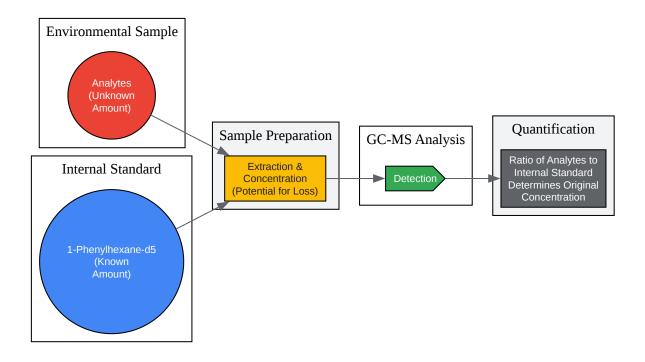




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Caption: Experimental workflow for TPH analysis in water.





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Caption: Principle of isotope dilution using **1-Phenylhexane-d5**.

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